

Physical and chemical properties of (Rac)-Ezetimibe-d4

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Compound of Interest

Compound Name: (Rac)-Ezetimibe-d4

Cat. No.: B15554781

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(Rac)-Ezetimibe-d4: A Technical Guide for Researchers

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the physical, chemical, and analytical properties of **(Rac)-Ezetimibe-d4**. This deuterated analog of Ezetimibe serves as a critical internal standard for the quantitative analysis of Ezetimibe in biological matrices and pharmaceutical formulations, primarily through mass spectrometry-based assays.

Core Properties and Specifications

(Rac)-Ezetimibe-d4 is a synthetic, stable isotope-labeled version of Ezetimibe, a potent cholesterol absorption inhibitor. The deuterium labeling provides a distinct mass difference, making it an ideal internal standard for Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS) applications[1].

Physical and Chemical Data

The fundamental physical and chemical properties of **(Rac)-Ezetimibe-d4** are summarized below.

Property	Value	Reference
Appearance	White to Off-White Solid	[2]
Molecular Formula	C ₂₄ H ₁₇ D ₄ F ₂ NO ₃	[1]
Molecular Weight	413.5 g/mol	[1]
Exact Mass	413.1741	[2]
CAS Number	1093659-89-2	
Purity (Chemical)	≥97%	
Isotopic Purity	≥97.6% (d ₄)	
Deuterated Forms	≥99% (d ₁ -d ₄)	

Solubility and Storage

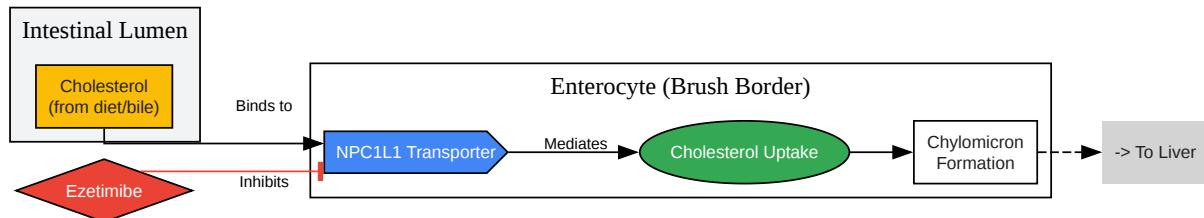
Proper handling and storage are crucial for maintaining the integrity of the compound.

Parameter	Recommendation	Reference
Solubility	Soluble in DMSO (Slightly), Methanol (Slightly)	
Long-Term Storage	-20°C or Refrigerator (2-8°C)	
Shipping Condition	Stable for shipment at room temperature.	

Mechanism of Action: Ezetimibe and NPC1L1

Ezetimibe lowers plasma cholesterol levels by inhibiting the absorption of dietary and biliary cholesterol from the small intestine. Its primary molecular target is the Niemann-Pick C1-Like 1 (NPC1L1) protein, a sterol transporter located on the brush border of enterocytes. By binding to NPC1L1, Ezetimibe blocks the uptake of cholesterol into these cells, thereby reducing the amount of cholesterol delivered to the liver. This leads to an upregulation of LDL receptors on hepatocytes and increased clearance of LDL-cholesterol from the bloodstream.

The diagram below illustrates the simplified mechanism of cholesterol absorption and the inhibitory action of Ezetimibe.



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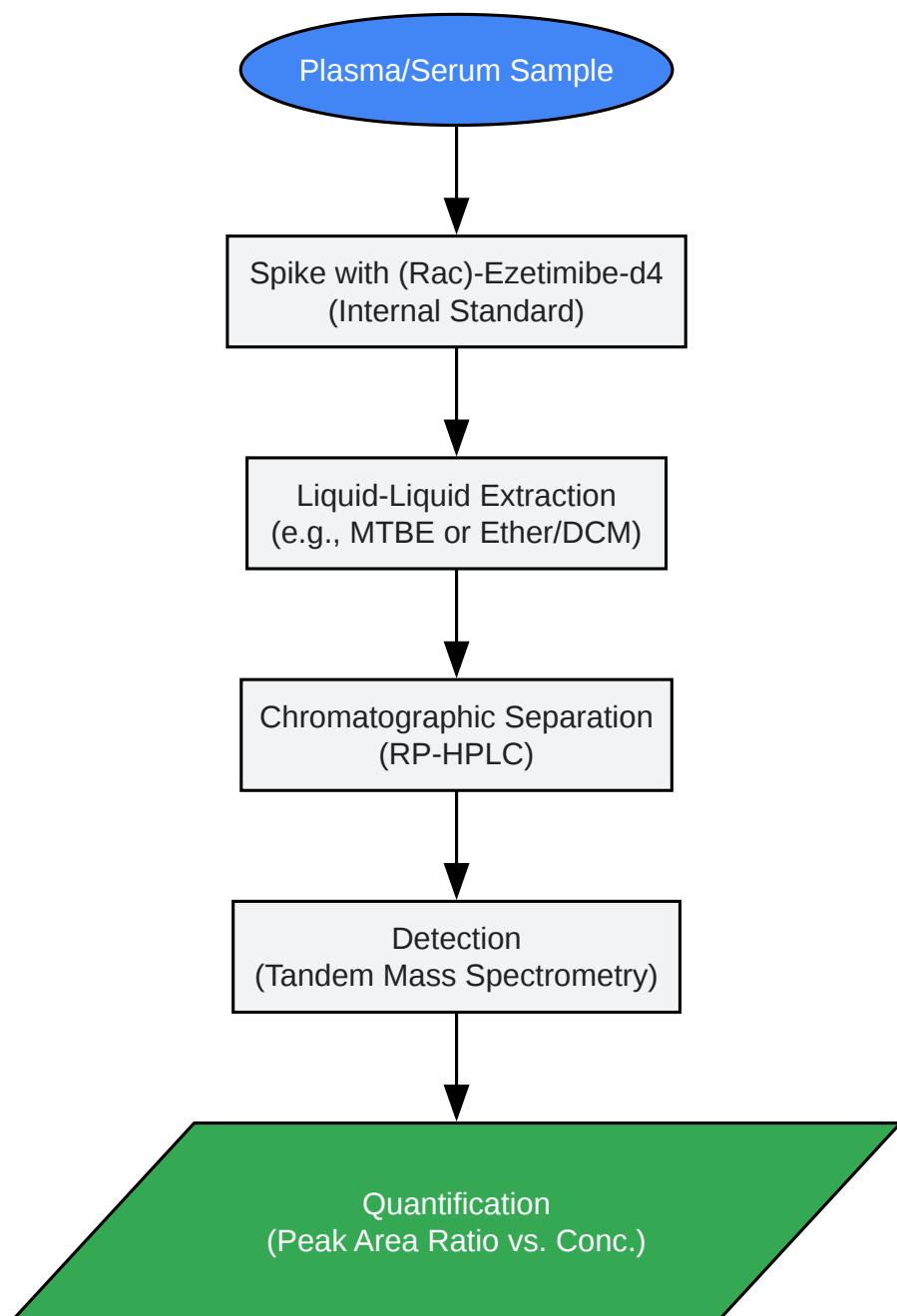
Mechanism of Ezetimibe's inhibition of the NPC1L1 transporter.

Experimental Protocols & Analytical Methodologies

(Rac)-Ezetimibe-d4 is primarily used as an internal standard in bioanalytical methods. Below are representative protocols for the analysis of Ezetimibe.

Analytical Workflow for Quantification

The general workflow for quantifying Ezetimibe in a biological sample using **(Rac)-Ezetimibe-d4** involves sample preparation, chromatographic separation, and mass spectrometric detection.



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General workflow for bioanalytical quantification of Ezetimibe.

Reversed-Phase HPLC Method

Several HPLC methods have been developed for the analysis of Ezetimibe in pharmaceutical dosage forms. These methods can be adapted for use with **(Rac)-Ezetimibe-d4**.

Parameter	Condition 1	Condition 2
Column	Zorbax SB C18 (250mm x 4.6mm, 5µm)	Betasil C18 (250mm x 4.6mm, 5µm)
Mobile Phase	0.02N Orthophosphoric Acid : Acetonitrile (20:80 v/v)	10mM Na ₂ HPO ₄ (pH 7.0) : Acetonitrile (45:55 v/v)
Flow Rate	1.0 mL/min	1.0 mL/min
Detection (UV)	232 nm	233 nm
Reference		

LC-MS/MS Bioanalytical Method

For high-sensitivity quantification in biological matrices like human plasma, LC-MS/MS is the method of choice. **(Rac)-Ezetimibe-d4** is the ideal internal standard for this application.

Parameter	Method 1	Method 2
Column	Discovery C18 (150 x 4.6mm, 5µm)	Gemini C18 (50 x 2.0mm, 5µm)
Mobile Phase	Acetonitrile : 10mM Ammonium Formate (pH 4.0) (40:60 v/v)	Acetonitrile : 0.1% Formic Acid (70:30 v/v)
Flow Rate	1.0 mL/min	0.20 mL/min
Ionization Mode	ESI Negative	ESI Negative
MRM Transition (Ezetimibe)	m/z 408.4 → 271.0	m/z 408.0 → 270.8
MRM Transition (Ezetimibe-d4)	m/z 412.1 → 275.1	m/z 412.1 → 270.8
Sample Preparation	Liquid-Liquid Extraction (Diethyl ether/DCM)	Liquid-Liquid Extraction (MTBE)
Reference		

Conclusion

(Rac)-Ezetimibe-d4 is an indispensable tool for researchers in drug metabolism, pharmacokinetics, and clinical chemistry. Its well-defined chemical and physical properties, coupled with its high isotopic purity, ensure its reliability as an internal standard for the accurate quantification of Ezetimibe. The methodologies and data presented in this guide provide a robust foundation for the incorporation of **(Rac)-Ezetimibe-d4** into routine and advanced analytical workflows.

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